

# A Guide to Certified Reference Materials for Vitamin B2 Analysis

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## Compound of Interest

Compound Name: *Riboflavin-5-Phosphate-  
13C4,15N2-1*

Cat. No.: *B12419988*

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This guide provides a comprehensive comparison of certified reference materials (CRMs) for the analysis of Vitamin B2 (riboflavin). Ensuring the accuracy and reliability of analytical data is paramount in research and pharmaceutical development, and the selection of an appropriate CRM is a critical step in achieving this. This document outlines the specifications of various commercially available CRMs, presents supporting experimental data on their performance, and details the analytical methodologies used for their evaluation.

## Comparison of Certified Reference Materials for Vitamin B2

The selection of a CRM for Vitamin B2 analysis depends on the specific application, the analytical method employed, and the matrix of the sample being analyzed. CRMs are available as pure substances for calibration and in various matrices to serve as quality controls.

## Data Presentation: Quantitative Comparison of Vitamin B2 CRMs

The following table summarizes the key characteristics of several commercially available and reference CRMs for Vitamin B2 analysis.

CRM Provider/ID	Type of CRM	Matrix	Certified Value (Riboflavin)	Uncertainty	Intended Use
Cerilliant (a brand of Sigma-Aldrich)	Solution	1% ammonium acetate in 50:50 methanol:water	100 µg/mL	Not specified in search results	Preparation of calibrators, controls, linearity standards for HPLC, etc.[1]
LGC Standards	Not specified	Not specified	Not specified	Not specified	Food and beverage testing
Sigma-Aldrich (Pharmaceutical Secondary Standard)	Solid	Neat	Not specified (Pharmaceutical Secondary Standard)	Conforms to ISO 17034 and ISO/IEC 17025	Pharma release testing, method development, food and beverage QC[2]
Briti Scientific	Solid	Neat (Powder/Crystal)	>98% purity	Not specified	General analytical applications
NIST SRM 1849a	Solid	Infant/Adult Nutritional Formula	20.37 ± 0.52 mg/kg	± 0.52 mg/kg	Validation of methods for nutritional formulas and similar materials[3]
JRC CRM 421	Solid	Milk Powder	14.54 ± 0.3 mg/kg	± 0.3 mg/kg	Quality control for food analysis[4]

JRC CRM 487	Solid	Lyophilized Pig Liver	106.8 ± 2.8 mg/kg	± 2.8 mg/kg	Quality control for food analysis[4]
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## Performance Data of Vitamin B2 CRMs in Analytical Methods

The performance of a CRM is crucial for the validation of analytical methods. The following table presents experimental data on the accuracy and precision of Vitamin B2 analysis using specific CRMs.

Analytical Method	CRM Used	Matrix	Repeatability (RSDr)	Reproducibility (RSDR)	Recovery
HPLC-FLD (EN 14152)	JRC CRM 421 (Milk Powder) & CRM 487 (Pig Liver)	Feedingstuffs	1.7% - 3.2%	7.3% - 7.9%	~100%
LC-MS/MS	Not specified	Infant Formula	3.4 ± 2.6% (Intermediate Precision)	Not specified	100.2 ± 2.4% (Spike Recovery)
LC-MS/MS	Isotope-labeled internal standard	Human Plasma	< 10% (Intra-day RSD)	< 11% (Inter-day RSD)	90.5% - 99.5%
HPLC with Diode Array Detector	Pharmaceutical grade riboflavin powder	Pharmaceutical Capsules	< 2% (Repeatability CV)	< 2% (Intermediate Fidelity CV)	99.8% - 101.3%

## Experimental Protocols

Detailed methodologies are essential for replicating experimental results and for the proper application of CRMs in method validation. Below are protocols for common analytical techniques used for Vitamin B2 determination.

## High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD) for Food Matrices (Based on EN 14152)

This method is suitable for the determination of total Vitamin B2 in foodstuffs.

- Sample Preparation (Acid Hydrolysis):
  - Weigh an appropriate amount of the homogenized sample.
  - Add hydrochloric or sulfuric acid to achieve a pH below 2.
  - Autoclave at 120 °C for 30 minutes or heat at 100 °C for one hour.
  - Cool the sample to room temperature.
- Enzymatic Hydrolysis:
  - Adjust the pH of the extract to 4 with a sodium acetate solution.
  - Add taka-diaxase (100 mg per gram of sample).
  - Incubate at 37-46 °C for 16 to 24 hours.
- HPLC Analysis:
  - Filter the extract.
  - Inject the filtered extract into the HPLC system.
  - HPLC Conditions:
    - Column: C18 reverse-phase column.

- Mobile Phase: Isocratic or gradient elution with a suitable buffer and organic modifier (e.g., methanol or acetonitrile).
- Flow Rate: Typically 1.0 mL/min.
- Detection: Fluorescence detector with excitation at approximately 440-468 nm and emission at 520-530 nm.
- Quantification:
  - Use a certified reference material of riboflavin to prepare a calibration curve.
  - Calculate the concentration of Vitamin B2 in the sample by comparing its peak area or height to the calibration curve.

## Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for Infant Formula

This method offers high sensitivity and selectivity for the analysis of Vitamin B2 in complex matrices.

- Sample Preparation (Simple Liquid Extraction):
  - Weigh 1 g of infant formula into a 50 mL polypropylene tube.
  - Add 10 mL of water and vortex.
  - Add 30 mL of 1% acetic acid and vortex, then centrifuge.
  - Filter the supernatant using a 0.22 µm nylon filter.
  - Dilute the filtered extract 5-fold with water.
- LC-MS/MS Analysis:
  - Inject the prepared sample into the LC-MS/MS system.
  - LC Conditions:

- Column: C18 reverse-phase column.
- Mobile Phase: Gradient elution with mobile phases consisting of ammonium formate in water and methanol.
- Flow Rate: Appropriate for the column dimensions.
- MS/MS Conditions:
  - Ionization Mode: Positive electrospray ionization (ESI+).
  - MRM Transitions: Monitor specific precursor-to-product ion transitions for riboflavin and its internal standard.
- Quantification:
  - Use an isotope-labeled riboflavin internal standard to correct for matrix effects and instrument variability.
  - Quantify the analyte using a calibration curve prepared with a certified reference material.

## Spectrophotometric Determination of Vitamin B2

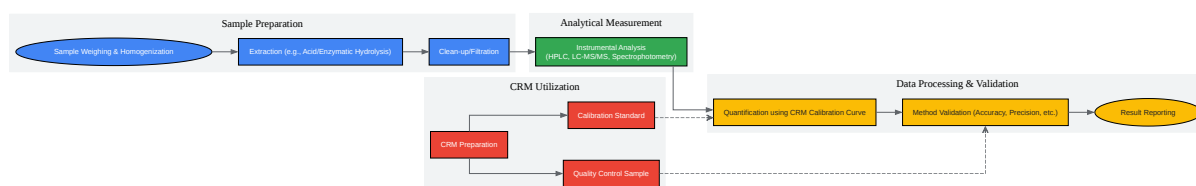
This method is a simpler and more accessible technique for the quantification of riboflavin, particularly in less complex matrices like pharmaceutical preparations.

- Preparation of Standard Solution:
  - Accurately weigh a suitable amount of a Vitamin B2 CRM.
  - Dissolve it in a known volume of a suitable solvent (e.g., distilled water or a buffer solution) to obtain a stock solution of known concentration. Protect the solution from light.
- Preparation of Calibration Curve:
  - Prepare a series of standard solutions of decreasing concentrations by diluting the stock solution.

- Measure the absorbance of each standard solution at the wavelength of maximum absorption for riboflavin (approximately 440 nm) using a UV-Vis spectrophotometer.
- Plot a calibration curve of absorbance versus concentration.
- Sample Analysis:
  - Prepare the sample solution by dissolving a known amount of the sample in the solvent. The final concentration should fall within the range of the calibration curve.
  - Measure the absorbance of the sample solution at 440 nm.
- Quantification:
  - Determine the concentration of Vitamin B2 in the sample solution from the calibration curve.
  - Calculate the amount of Vitamin B2 in the original sample.

## Visualizing the Workflow and CRM Comparison

To better illustrate the processes and concepts discussed, the following diagrams have been generated using Graphviz.



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Caption: General workflow for Vitamin B2 analysis using a Certified Reference Material.

Caption: Comparison of different types of Certified Reference Materials for Vitamin B2 analysis.

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